

5-Amino-4-Cyclopentylthiazole: Technical Guide & Synthesis Profile

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Compound of Interest

Compound Name: 4-Cyclopentyl-1,3-thiazol-5-amine

Cat. No.: B13293770

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Part 1: Chemical Identity & Core Properties

5-amino-4-cyclopentylthiazole (IUPAC: **4-cyclopentyl-1,3-thiazol-5-amine**) is a functionalized thiazole derivative characterized by an amine group at the 5-position and a bulky lipophilic cyclopentyl ring at the 4-position. Unlike the more common 2-aminothiazoles, 5-aminothiazoles are electron-rich and sensitive to oxidation, often requiring specific handling protocols or storage as stable salts (e.g., dihydrochloride).

Physicochemical Data Table

Property	Specification
Common Name	5-Amino-4-cyclopentylthiazole
IUPAC Name	4-Cyclopentyl-1,3-thiazol-5-amine
CAS Number (Free Base)	1249801-80-6
CAS Number (2HCl Salt)	1461708-28-0
Molecular Formula	C
	H
	N
	S
Molecular Weight	168.26 g/mol (Free Base)
SMILES	<chem>NC1=C(C2CCCC2)N=CS1</chem>
Appearance	Off-white to pale yellow solid (typically supplied as HCl salt)
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in water (Free Base)
pKa (Calculated)	~3.5 (Thiazole N), ~5.2 (Amino group conjugate acid)

Part 2: Synthetic Methodology (Cook-Heilbron Synthesis)[3]

The most authoritative and chemically sound route to 5-aminothiazoles is the Cook-Heilbron Synthesis. Unlike Hantzsch synthesis (which yields 2-aminothiazoles), this method specifically targets the 5-amino regioisomer by cyclizing

-aminonitriles with dithio acids or carbon disulfide.

Mechanism & Protocol

To synthesize **4-cyclopentyl-1,3-thiazol-5-amine**, the reaction requires 2-amino-2-cyclopentylacetonitrile as the core precursor.

Step 1: Precursor Formation (Strecker Synthesis)

The cyclopentyl scaffold is introduced via the Strecker reaction of cyclopentanecarbaldehyde.

- Reagents: Cyclopentanecarbaldehyde, TMSCN (or NaCN/NHCl), Ammonia.
- Outcome: 2-amino-2-cyclopentylacetonitrile.

Step 2: Cook-Heilbron Cyclization

The

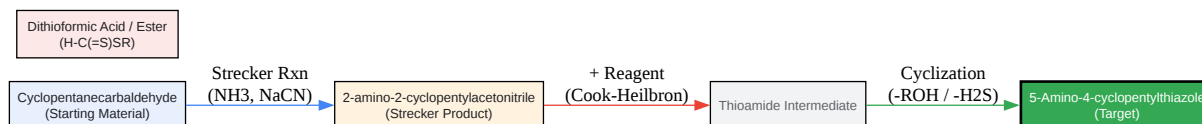
-aminonitrile reacts with a dithioformic acid equivalent (or CS

followed by desulfurization if 2-unsubstituted is desired). For the direct synthesis of the 2-H derivative, ethyl dithioformate or equivalent thio-reagents are used under mild basic conditions.

- Reagents: 2-amino-2-cyclopentylacetonitrile + Ethyl dithioformate (or Dithioformic acid salt).
- Solvent: Ethanol or DMF.
- Conditions: Room temperature to mild reflux ().
- Purification: The free base is unstable; immediate conversion to the dihydrochloride salt (using HCl/Dioxane) is critical for isolation.

Synthesis Logic Diagram

The following diagram illustrates the retrosynthetic logic and forward pathway using the Cook-Heilbron approach.



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Caption: Figure 1. Cook-Heilbron synthetic pathway for regio-selective 5-aminothiazole formation.

Part 3: Applications in Drug Discovery[4]

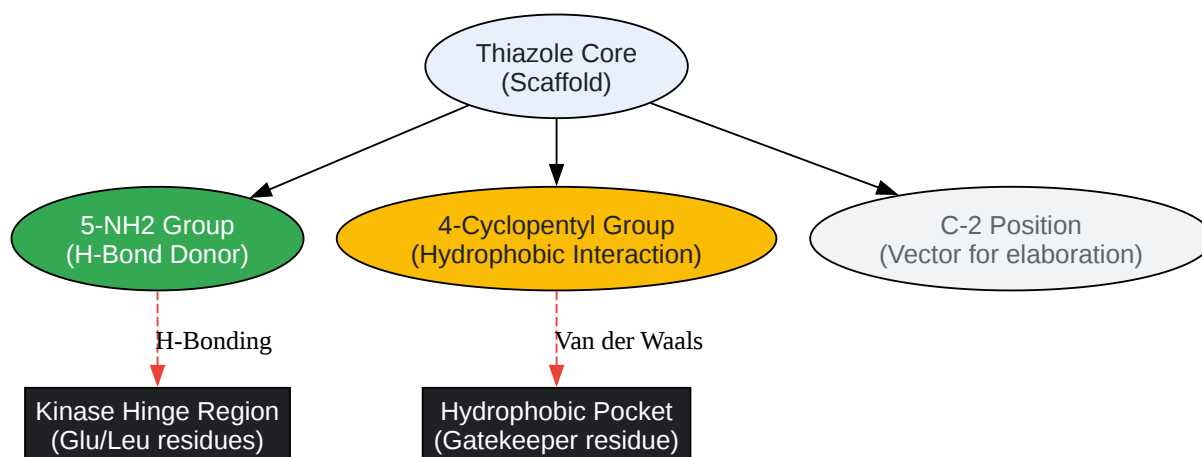
The 5-amino-4-cyclopentylthiazole moiety serves as a critical pharmacophore scaffold in the development of kinase inhibitors. Its structural rigidity (thiazole ring) combined with the lipophilic bulk (cyclopentyl) allows it to occupy hydrophobic pockets within enzyme active sites (e.g., ATP-binding pockets).

Key Therapeutic Areas

- **CDK Inhibitors:** The 5-aminothiazole core mimics the adenine ring of ATP, making it a potent scaffold for Cyclin-Dependent Kinase (CDK) inhibitors used in oncology.
- **CSF-1R Antagonists:** Derivatives of 5-aminothiazoles have been explored as inhibitors of Colony Stimulating Factor 1 Receptor, a target for inflammatory diseases and cancer.
- **11**
- **-HSD1 Inhibitors:** Used in metabolic syndrome research, where the thiazole ring acts as a linker or core motif.

Structural Activity Relationship (SAR) Diagram

This diagram visualizes how the molecule interacts within a theoretical kinase binding pocket.



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Caption: Figure 2. Pharmacophore mapping of 5-amino-4-cyclopentylthiazole in kinase active sites.

Part 4: Handling, Stability & Safety

Stability Warning

5-aminothiazoles are significantly less stable than their 2-amino counterparts. The free base is prone to:

- Oxidation: Rapid darkening upon exposure to air.
- Dimerization: Formation of azo-linkages or polymerization.

Protocol: Always handle the free base under an inert atmosphere (Argon/Nitrogen). For long-term storage, convert to the dihydrochloride salt (CAS 1461708-28-0), which is stable at -20°C.

Safety Data (GHS Classification)

- Signal Word: Warning
- Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and fume hood usage are mandatory.

References

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